

Essential Safety and Logistics for Handling Umifenovir Hydrochloride Monohydrate

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Compound of Interest

Compound Name: *Umifenovir hydrochloride monohydrate*

Cat. No.: *B194253*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential guidance for the safe operational use and disposal of **Umifenovir hydrochloride monohydrate**, a potent antiviral agent.

Compound Hazard Profile:

Umifenovir hydrochloride monohydrate is classified as a substance that causes skin irritation and serious eye irritation[1][2][3]. It is crucial to avoid inhalation, ingestion, and contact with skin and eyes[1][3][4]. The compound is a crystalline solid, and its dust can be easily aerosolized, necessitating stringent handling protocols to minimize exposure[4].

Personal Protective Equipment (PPE) Requirements

The following table summarizes the minimum PPE required when handling **Umifenovir hydrochloride monohydrate**.

Activity	Required Personal Protective Equipment
Low-Energy Procedures	- Disposable, low-linting gown or coverall with elastic cuffs.
(e.g., weighing, preparing solutions within a containment device)	- Double-gloving with nitrile gloves; change outer gloves frequently.
- Disposable shoe covers.	
- Head and hair cover.	
- Chemical safety goggles or a face shield[1][3].	
- NIOSH/MSHA or European Standard EN 149 approved respirator[3].	
High-Energy Procedures	- All PPE listed for low-energy procedures.
(e.g., sonicating, vortexing, or any operation outside a primary containment device)	- Consideration of a full-body protective suit for complete coverage.
Unpacking Shipments	- Nitrile gloves.
- Safety glasses.	

Operational and Disposal Plan

A systematic approach to handling, from receipt of the compound to its final disposal, is critical for safety and regulatory compliance.

Step 1: Receiving and Unpacking

- Visual Inspection: Upon receipt, visually inspect the external packaging for any signs of damage.
- PPE: At a minimum, wear nitrile gloves and safety glasses during unpacking.
- Location: Unpack the shipment in a designated laboratory area, away from high-traffic zones.
- Verification: Confirm that the container is tightly sealed and the product identity matches the order specifications.

- Storage: Immediately transfer the compound to the appropriate, designated storage location.

Step 2: Storage

- Short-Term Storage (days to weeks): Store in a dry, dark environment at 0 - 4°C[5].
- Long-Term Storage (months to years): For extended periods, store at -20°C[5][6].
- Container Integrity: Always keep the container tightly sealed to prevent moisture absorption and contamination[1][2].
- Environment: Store in a cool, well-ventilated area away from direct sunlight and sources of ignition[1].
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents[1].

Step 3: Handling and Preparation of Solutions

- Designated Area: All handling of powdered **Umifenovir hydrochloride monohydrate** must occur within a certified containment device, such as a Class II Biological Safety Cabinet or a barrier isolator, to prevent aerosolization[1].
- PPE: Adhere to the PPE requirements outlined in the table above.
- Weighing: Use a dedicated, calibrated analytical balance inside the containment device.
- Dissolving: When preparing solutions, dissolve the solid in the chosen solvent (e.g., DMSO, ethanol) within the containment device[4]. If preparing aqueous solutions, first dissolve in an organic solvent like DMF and then dilute with the aqueous buffer[4].
- Labeling: Clearly label all prepared solutions with the compound name, concentration, solvent, and date of preparation.

Step 4: Spill Management

- Evacuation: Evacuate non-essential personnel from the immediate area.

- Ventilation: Ensure the area is well-ventilated[1].
- PPE: Don the appropriate full PPE before addressing the spill.
- Containment: For liquid spills, absorb with an inert, finely-powdered material like diatomite or universal binders[1]. For solid spills, carefully collect the powder without creating dust.
- Cleaning: Decontaminate the spill area and any affected equipment by scrubbing with alcohol[1].
- Disposal: Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal[1].

Step 5: Disposal

- Waste Classification: All waste contaminated with **Umifenovir hydrochloride monohydrate**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous chemical waste.
- Collection: Place all contaminated waste into clearly labeled, sealed containers.
- Regulatory Compliance: Dispose of the substance and contaminated materials in accordance with all applicable federal, state, and local regulations[1]. Do not dispose of with household garbage or allow it to enter sewage systems[2].

Experimental Protocols

Solubility and Stock Solution Preparation

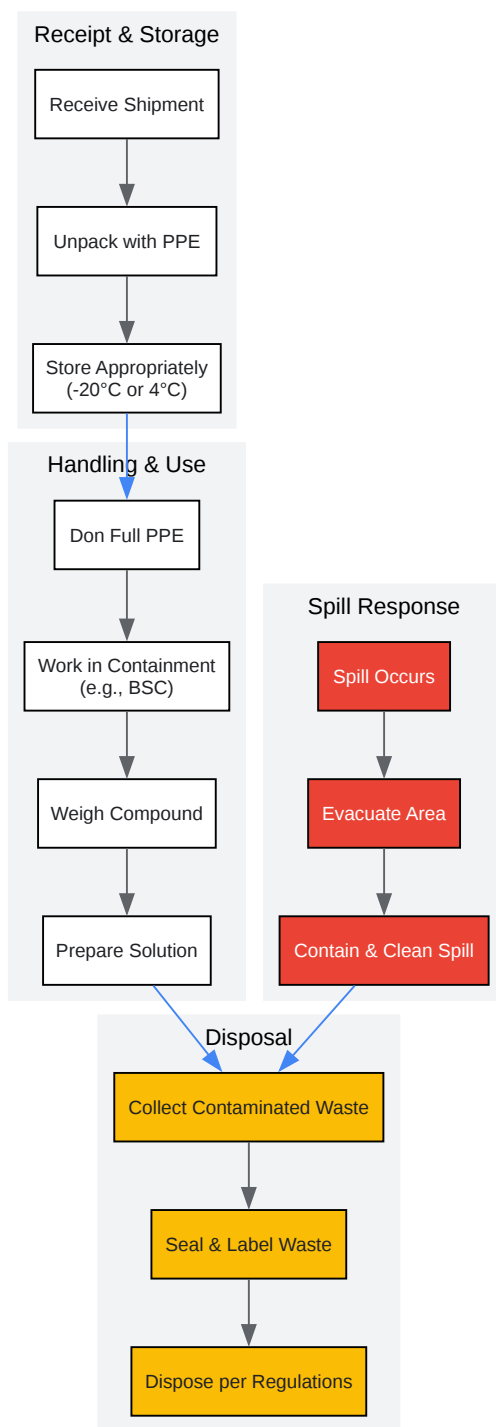
Umifenovir hydrochloride monohydrate is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and Dimethylformamide (DMF)[4]. It is sparingly soluble in aqueous buffers[4].

- To prepare a stock solution:
 - Inside a certified containment device, accurately weigh the desired amount of the crystalline solid.

- Add the chosen solvent (e.g., DMSO) to the solid.
- If necessary, gently vortex or sonicate to ensure complete dissolution.
- For aqueous solutions, first dissolve the compound in DMF and then dilute with the aqueous buffer of choice to the desired final concentration[4]. Note that the solubility in a 1:8 solution of DMF:PBS (pH 7.2) is approximately 0.1 mg/ml[4]. Aqueous solutions are not recommended for storage for more than one day[4].

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of Umifenovir Hydrochloride Monohydrate

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Caption: Logical workflow for the safe handling and disposal of **Umifenovir hydrochloride monohydrate**.

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